

Azido-PEG9-acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	Azido-PEG9-acid	
Cat. No.:	B605888	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azido-PEG9-acid is a heterobifunctional linker molecule widely employed in bioconjugation, drug delivery, and advanced materials science.[1] Its structure incorporates a terminal azide group, which is a key component in "click chemistry" reactions, and a carboxylic acid for amide bond formation. The polyethylene glycol (PEG) spacer, consisting of nine ethylene glycol units, imparts hydrophilicity, flexibility, and reduced steric hindrance to the molecule.[1] While the PEG component of the molecule is generally considered to have a low toxicity profile, the presence of the azide functional group necessitates stringent safety and handling protocols. This guide provides an in-depth overview of the safety considerations, handling procedures, and relevant experimental protocols for Azido-PEG9-acid.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Azido-PEG9-acid** is presented in the table below. This information is compiled from various supplier data sheets.



Property	Value
Chemical Name	1-Azido-3,6,9,12,15,18,21,24,27- nonaoxatriacontan-30-oic acid[1]
Synonyms	N3-PEG9-COOH, Azido-PEG9-carboxylic acid
CAS Number	1670249-37-2[2]
Molecular Formula	C21H41N3O11[2]
Molecular Weight	511.6 g/mol
Appearance	White solid or colorless liquid
Purity	Typically >95%
Solubility	Soluble in water, DMSO, DMF, and DCM
Storage Temperature	-20°C

Safety and Hazard Assessment

While the Safety Data Sheet (SDS) for **Azido-PEG9-acid** from at least one supplier states that it is "not classified as a hazard," it is crucial to recognize that this classification applies to the specific form and concentration provided. The presence of the azide functional group warrants a cautious approach, as organic azides are a class of compounds known for their potential instability.

General Hazards of Organic Azides

Organic azides are energetic compounds that can be sensitive to heat, shock, and friction, potentially leading to explosive decomposition. The stability of an organic azide is influenced by its molecular weight and the ratio of carbon atoms to nitrogen atoms. Generally, organic azides with a higher molecular weight and a higher carbon-to-nitrogen ratio are considered more stable.

For **Azido-PEG9-acid** (C21H41N3O11), the carbon-to-nitrogen ratio is 21:3, or 7:1. This high carbon-to-nitrogen ratio suggests a relatively low risk of explosive decomposition under normal



handling conditions. However, it is imperative to adhere to the general safety precautions for all organic azides.

Incompatibilities

A critical aspect of handling **Azido-PEG9-acid** is understanding its incompatibilities to prevent hazardous reactions.

Incompatible Materials	Hazardous Products
Acids	Formation of hydrazoic acid (HN3), which is highly toxic, volatile, and explosive.
Heavy Metals and their Salts	Formation of highly shock-sensitive and explosive heavy metal azides (e.g., lead, copper, mercury, silver).
Halogenated Solvents	Can form explosive di- and tri-azidomethane.
Oxidizing Agents	Can lead to violent reactions.
Reducing Agents	May react vigorously with the azide group.

Handling and Storage

Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Azido-PEG9-acid**, the following PPE should be worn:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Engineering Controls



- Fume Hood: All work with Azido-PEG9-acid should be conducted in a well-ventilated chemical fume hood.
- Blast Shield: When performing reactions at elevated temperatures or when there is a
 potential for rapid gas evolution, the use of a blast shield is recommended as a
 precautionary measure.

Safe Handling Practices

- Avoid Heat and Friction: Do not heat Azido-PEG9-acid unless it is part of a well-controlled and understood reaction protocol. Avoid grinding the solid material.
- Use Non-Metal Spatulas: To prevent the formation of shock-sensitive metal azides, use plastic or ceramic spatulas for transferring the compound.
- Ground Glass Joints: Avoid exposing organic azides to ground glass joints, as friction can potentially initiate decomposition.
- Avoid Concentration: Do not concentrate solutions of Azido-PEG9-acid by rotary evaporation to dryness.

Storage

- Temperature: Store **Azido-PEG9-acid** at -20°C in a tightly sealed container.
- · Light: Protect from light.
- Incompatibles: Store away from acids, heavy metals, and other incompatible materials.

Experimental Protocols

Azido-PEG9-acid is primarily used in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry. The following is a general protocol for the conjugation of **Azido-PEG9-acid** to an alkyne-containing molecule.

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)



This protocol is a general guideline and may require optimization for specific applications.

Materials:

- Azido-PEG9-acid
- Alkyne-functionalized molecule
- Copper(II) sulfate (CuSO4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA) as a copper ligand
- Appropriate buffer (e.g., phosphate-buffered saline, PBS)
- Solvent (e.g., DMSO, DMF, or water)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of Azido-PEG9-acid in a suitable solvent (e.g., 10 mM in DMSO).
 - Prepare a stock solution of the alkyne-functionalized molecule in a suitable solvent.
 - Prepare a stock solution of CuSO4 (e.g., 20 mM in water).
 - Prepare a fresh stock solution of sodium ascorbate (e.g., 100 mM in water).
 - Prepare a stock solution of the copper ligand (e.g., 100 mM THPTA in water).
- Reaction Setup:
 - In a microcentrifuge tube, add the alkyne-functionalized molecule to the desired final concentration in the reaction buffer.



- Add Azido-PEG9-acid to the reaction mixture. A slight molar excess (e.g., 1.5 to 3 equivalents) relative to the alkyne is often used.
- Add the copper ligand to the reaction mixture.
- Add the CuSO4 solution.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Reaction Conditions:
 - Incubate the reaction at room temperature for 1-4 hours. The reaction progress can be monitored by an appropriate analytical technique (e.g., LC-MS, HPLC).
- Purification:
 - Once the reaction is complete, the conjugated product can be purified using standard techniques such as dialysis, size-exclusion chromatography, or HPLC.

Waste Disposal

Proper disposal of waste containing **Azido-PEG9-acid** is critical to prevent environmental contamination and accidents.

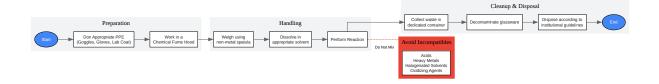
- Segregation: All waste containing Azido-PEG9-acid should be collected in a dedicated, clearly labeled waste container.
- Incompatibles: Do not mix azide-containing waste with acidic waste, as this will generate highly toxic and explosive hydrazoic acid.
- Plumbing: Never dispose of azide-containing solutions down the drain, as this can lead to the formation of explosive metal azides in the plumbing.
- Deactivation: For larger quantities or as required by institutional protocols, chemical deactivation of the azide may be necessary before disposal. A common method involves treatment with a reducing agent like sodium nitrite under acidic conditions, which must be performed by trained personnel in a controlled environment.



 Institutional Guidelines: Follow all local and institutional regulations for the disposal of chemical waste.

Visualizations

Logical Relationship for Safe Handling of Azido-PEG9acid

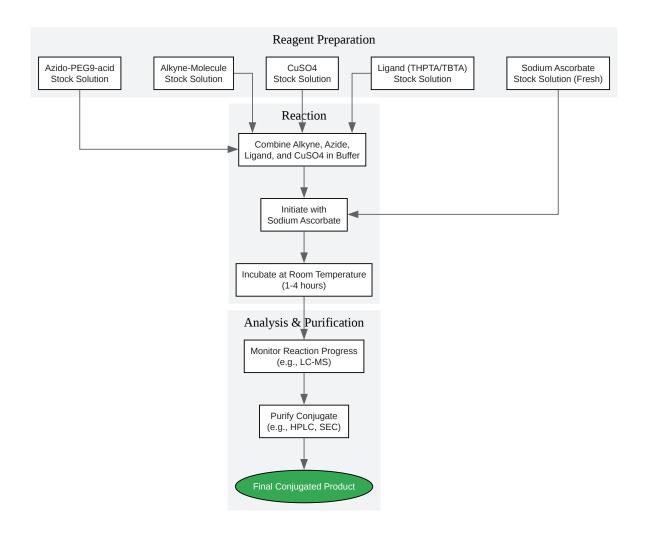


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Caption: Workflow for the safe handling of Azido-PEG9-acid.

Experimental Workflow for CuAAC Click Chemistry





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Caption: Experimental workflow for a typical CuAAC click chemistry reaction.



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References

- 1. Azido-PEG9-acid, CAS 1670249-37-2 | AxisPharm [axispharm.com]
- 2. Azido-PEG9-acid, 1670249-37-2 | BroadPharm [broadpharm.com]
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